

# 4-isopropylbenzoic acid DMSO solubility 609.01 mM stock solution

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## Compound Focus: 4-Isopropylbenzoic Acid

CAS No.: 536-66-3

Cat. No.: S524556

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## Compound Profile: 4-Isopropylbenzoic Acid

**4-Isopropylbenzoic acid** (also known as Cuminic acid; CAS 536-66-3) is an aromatic monoterpenoid that can be isolated from natural sources like the stem bark of *Bridelia retusa* [1] [2]. It is noted in scientific research for its biological activities, which include acting as a **reversible and uncompetitive inhibitor of mushroom tyrosinase** and exhibiting **antifungal properties** against various species such as *Cladosporium cladosporioides*, *P. capsici*, *S. sclerotiorum*, and *R. cerealis* [1] [2].

## Physicochemical Properties

The table below summarizes key physical properties of **4-Isopropylbenzoic acid** that are relevant for solution preparation [3] [4].

Property	Value / Description
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>2</sub>
Molecular Weight	164.20 g/mol [1] [3] [2]
Appearance	White to off-white crystalline powder [1] [4]

Property	Value / Description
Melting Point	117 - 120 °C [3] [4]
Water Solubility	Sparingly soluble (152 mg/L at 25 °C) [4]
pKa (Predicted)	4.35 ± 0.10 [3]

## Stock Solution Preparation Protocol

The standard protocol for preparing a 609.01 mM stock solution in DMSO is outlined below. This high-concentration stock is suitable for in vitro applications and can be diluted into various assay buffers.

### Materials and Equipment

- **Compound:** **4-Isopropylbenzoic acid** (Purity: ≥98%) [3] [4]
- **Solvent:** Anhydrous DMSO (Hygroscopic; use newly opened container) [1]
- **Equipment:** Analytical balance, 1 mL volumetric vial or tube, ultrasonic bath (sonicator), vortex mixer, and micro-pipettes.

### Step-by-Step Procedure

- **Calculation:** To prepare 1 mL of a 609.01 mM stock solution, calculate the required mass of compound.
  - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
  - $\text{Mass} = 0.60901 \text{ mmol/mL} \times 1 \text{ mL} \times 164.20 \text{ mg/mmol} = \mathbf{100.0 \text{ mg}}$
- **Weighing:** Accurately weigh out 100.0 mg of **4-Isopropylbenzoic acid** powder and transfer it to a 1 mL vial.
- **Dissolution:**
  - Add 1 mL of anhydrous DMSO directly to the vial.
  - Cap the vial securely and vortex for 30-60 seconds to mix.

- Sonicate the solution in an ultrasonic bath for 5-10 minutes, or until the solid has completely dissolved and the solution appears clear. The solution may need brief warming to 37°C to aid dissolution [5].
- **Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store at -20°C, where it is stable for at least one month, or at -80°C for stability up to six months [1].

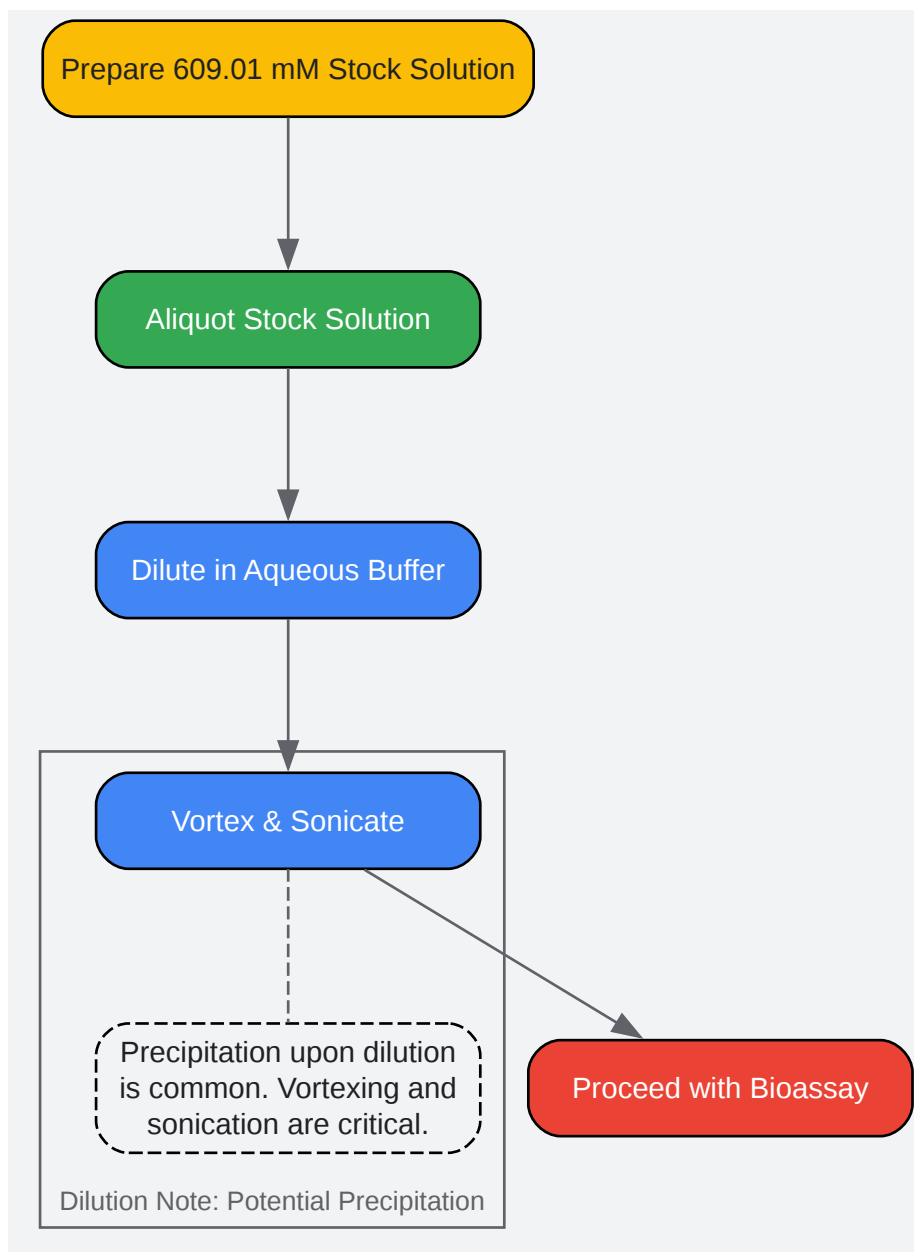
## Preparation Table

For convenience, the following table provides the masses needed to make different volumes of the 609.01 mM stock solution.

Final Volume	Mass of 4-Isopropylbenzoic Acid
0.5 mL	50.0 mg
1 mL	100.0 mg
5 mL	500.0 mg

## Experimental Application Workflow

The following diagram illustrates a typical workflow for using the DMSO stock solution in biological assays, such as antifungal or tyrosinase inhibition studies.



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## Key Steps for Assay Setup

- **Aliquot:** Thaw a frozen aliquot of the 609.01 mM stock solution at room temperature.
- **Dilute:** Perform serial dilutions from the stock solution into your chosen aqueous assay buffer (e.g., PBS, cell culture medium) to achieve the desired working concentrations.
- **Re-dissolve:** It is common for a precipitate to form upon dilution. **Vortex the solution vigorously for several minutes and/or sonicate it in a 37°C water bath** until the precipitate fully re-dissolves and the solution is clear [5]. Ensure the solution is homogeneous before use.

- **Assay:** Use the freshly prepared working solution immediately in your biological assay.

## Critical Notes for Experimental Success

- **Hygroscopic DMSO:** Use newly opened, anhydrous DMSO. Hygroscopic DMSO can absorb water from the atmosphere, which may affect the solubility of the compound and the final concentration of your stock solution [1].
- **Solution Appearance:** A properly prepared stock solution should be clear. If solids persist after sonication, brief warming to 37°C is recommended [5].
- **In Vivo Considerations:** For animal studies, the stock solution can be further diluted using biocompatible solvents. One referenced protocol uses a mixture of **10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline** to achieve a working concentration of 4 mg/mL (24.36 mM) [2].
- **Safety:** This compound may cause skin and serious eye irritation (H315, H319) [4]. Always refer to the Safety Data Sheet (SDS) and wear appropriate personal protective equipment (PPE) such as gloves and safety glasses.

## Key Applications in Research

The 609.01 mM stock solution in DMSO serves as a stable, intermediate solution for various biological investigations:

- **Antifungal Assays:** This stock can be diluted to test against fungal pathogens. One study reported that 200 µg/mL (approximately 1.22 mM) completely inhibited the growth of *P. capsici*, *S. sclerotiorum*, and *R. cerealis* [1].
- **Enzyme Inhibition Studies:** The solution is suitable for research on tyrosinase inhibition, where **4-Isopropylbenzoic acid** acts as a reversible and uncompetitive inhibitor [1] [2].

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